

Techniques for Dissolving Methysergide for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methysergide*

Cat. No.: *B1194908*

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These application notes provide detailed protocols for the solubilization and use of **methysergide** for in vitro experimental applications. **Methysergide** is a semi-synthetic ergot alkaloid known for its mixed agonist and antagonist activity at serotonin (5-HT) receptors, making it a valuable tool in neuroscience and pharmacology research.

Data Presentation: Solubility and Physicochemical Properties

Accurate preparation of **methysergide** solutions is critical for experimental reproducibility. The following tables summarize the key solubility and physicochemical properties of **methysergide** and its commonly used salt, **methysergide maleate**.

Table 1: Physicochemical Properties of **Methysergide**

Property	Value
Molecular Formula	C ₂₁ H ₂₇ N ₃ O ₂
Molecular Weight	353.5 g/mol
CAS Number	361-37-5

Table 2: Solubility of **Methysergide**

Solvent	Solubility
Water	1 g in 200 mL
Alcohol	1 g in 165 mL
Chloroform	1 g in 3400 mL
Ether	Practically insoluble

Table 3: Physicochemical Properties of **Methysergide** Maleate

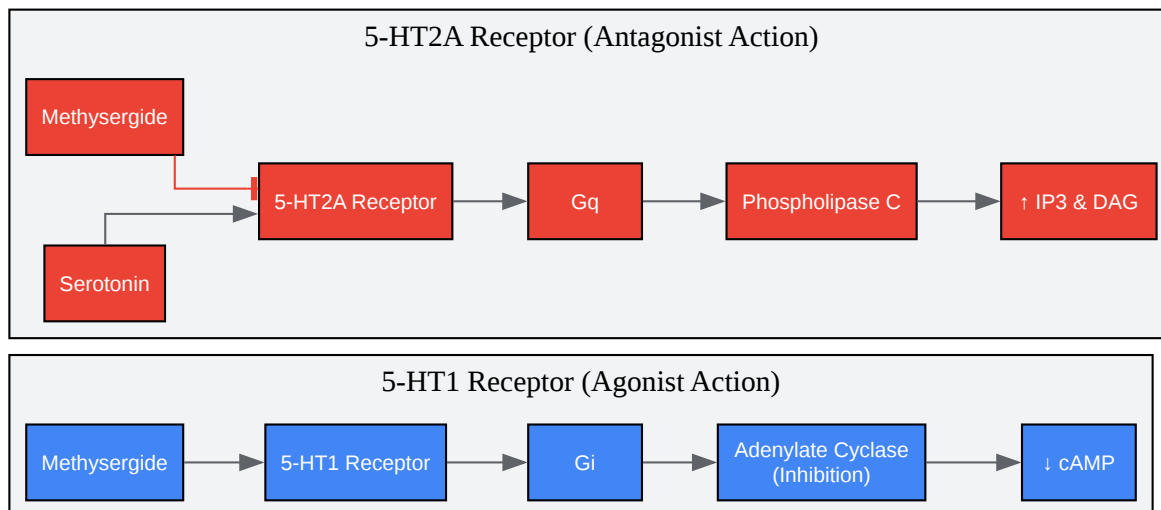
Property	Value
Molecular Formula	C ₂₁ H ₂₇ N ₃ O ₂ ·C ₄ H ₄ O ₄
Molecular Weight	469.54 g/mol
CAS Number	129-49-7

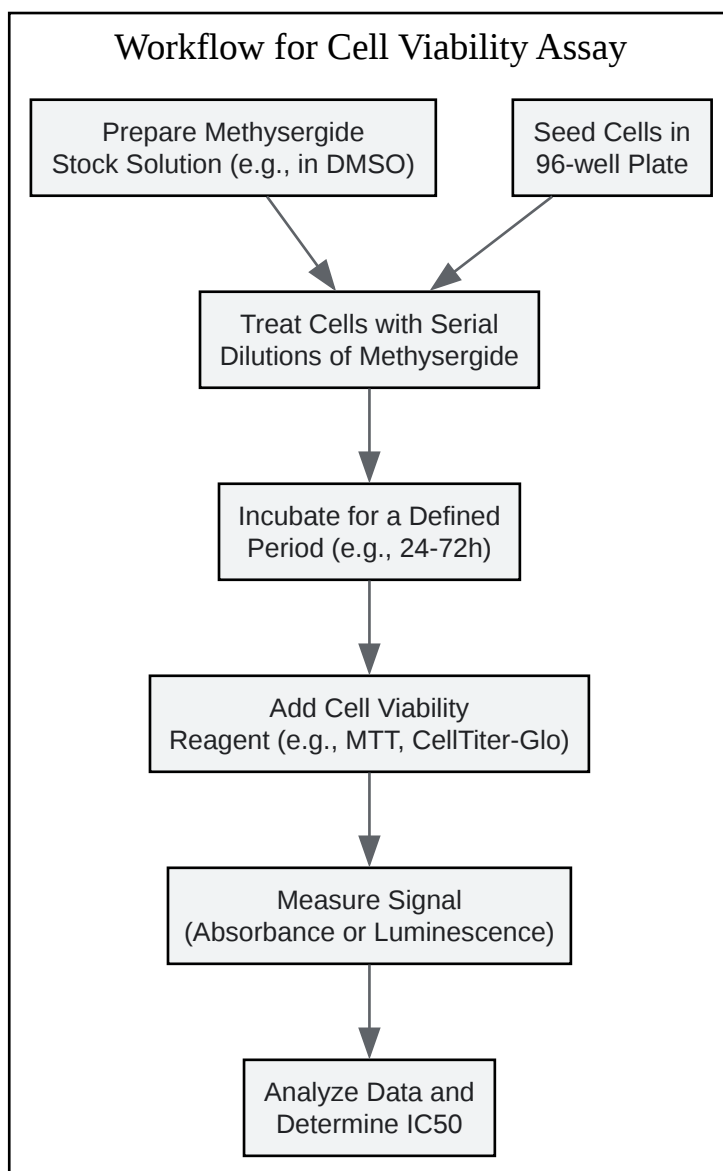
Table 4: Solubility of **Methysergide** Maleate

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	4.7	10	Gentle warming may be required.
DMSO	>10	>21	

Signaling Pathways and Experimental Workflow

Methysergide is a 5-HT₁ receptor agonist and a 5-HT₂ receptor antagonist.^[1] Understanding its mechanism of action is crucial for designing and interpreting experiments.





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References

- 1. Methysergide (Sansert) treatment in acute stroke. Community pilot study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Techniques for Dissolving Methysergide for Experimental Use: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194908#techniques-for-dissolving-methysergide-for-experimental-use]

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